

Analytical methods for quantifying 3-Chloro-6-fluoro-2-methylpyridine

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Compound of Interest

Compound Name: 3-Chloro-6-fluoro-2-methylpyridine

Cat. No.: B572134

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An Application Guide to the Quantitative Analysis of **3-Chloro-6-fluoro-2-methylpyridine**

Introduction

3-Chloro-6-fluoro-2-methylpyridine is a halogenated pyridine derivative that serves as a crucial building block in the synthesis of various pharmaceutical and agrochemical compounds. Its precise quantification is paramount in drug development and manufacturing to ensure the purity of intermediates, monitor reaction kinetics, and control the quality of the final active pharmaceutical ingredient (API). The presence of this compound, even in trace amounts as an impurity, can significantly impact the safety and efficacy of the end product.

This document provides detailed analytical methods for the robust quantification of **3-Chloro-6-fluoro-2-methylpyridine**. We will explore two primary chromatographic techniques: High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS). The protocols herein are designed to serve as a comprehensive starting point for method development and validation, grounded in established principles of analytical chemistry to ensure data integrity and reliability.^[1]

Physicochemical Properties of 3-Chloro-6-fluoro-2-methylpyridine

A thorough understanding of the analyte's physical and chemical properties is fundamental to developing a selective and robust analytical method.

Property	Value	Source
Molecular Formula	C ₆ H ₅ ClFN	[2]
Molar Mass	145.56 g/mol	[3]
IUPAC Name	3-chloro-6-fluoro-2-methylpyridine	[3]
XLogP3	2.3	[3]
Appearance	Varies (typically a solid or liquid)	N/A

Primary Analytical Technique: High-Performance Liquid Chromatography (HPLC)

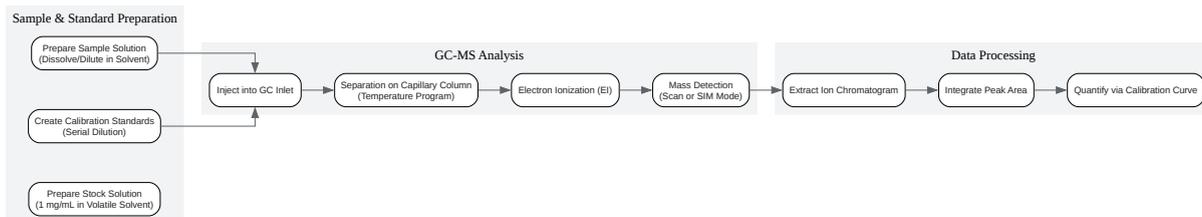
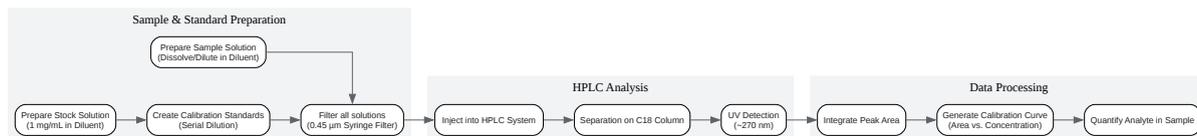
HPLC is a highly versatile and widely used technique for the analysis of non-volatile and thermally labile molecules, making it an excellent choice for quantifying pyridine derivatives.[4] The method separates compounds based on their differential partitioning between a liquid mobile phase and a solid stationary phase.

Causality in Method Design

The choice of a reversed-phase C18 column is based on the moderate polarity of **3-Chloro-6-fluoro-2-methylpyridine** (XLogP3 of 2.3[3]). The mobile phase, a mixture of acetonitrile and water, allows for the effective elution of the analyte from the non-polar stationary phase.

Pyridine rings contain a basic nitrogen atom which can interact with residual silanols on the silica-based column, leading to poor peak shape (tailing). The addition of a small amount of an acidic modifier, such as formic or trifluoroacetic acid, to the mobile phase protonates the pyridine nitrogen and masks the silanol interactions, resulting in sharper, more symmetrical peaks and improved quantification.[5] UV detection is suitable as the pyridine ring possesses a chromophore that absorbs in the UV range, typically around 250-275 nm.[5]

Experimental Workflow: HPLC Analysis



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